

Navigating the Safe Handling of (Z)-Roxithromycin-d7: A Technical Guide

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Compound of Interest

Compound Name: (Z)-Roxithromycin-d7

Cat. No.: B1154947

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **(Z)-Roxithromycin-d7**. The information presented is primarily based on the safety data sheet (SDS) for the parent compound, Roxithromycin, as a specific SDS for the deuterated isotopologue is not readily available. The toxicological properties of **(Z)-Roxithromycin-d7** are expected to be nearly identical to those of non-deuterated Roxithromycin.

Compound Identification and Hazard Summary

Identifier	Value
Chemical Name	(Z)-Roxithromycin-d7
Molecular Formula	C ₄₁ H ₆₉ D ₇ N ₂ O ₁₅
CAS Number	Not available
Hazard Pictograms	Not available
Signal Word	Not available
Hazard Statements	Not available
Precautionary Statements	Not available

Note: While specific hazard classifications are not available, **(Z)-Roxithromycin-d7** should be handled as a potentially hazardous pharmaceutical compound of unknown potency.

First-Aid Measures

Immediate medical attention is required in case of exposure. Always show the safety data sheet to the attending medical professional.

Exposure Route	First-Aid Protocol
Inhalation	If breathing is difficult, move the person to fresh air and ensure they are in a comfortable position for breathing. Seek medical attention if symptoms develop or persist. [1]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor. [1]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Consult a doctor. [1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [1]

Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of the compound and ensure the safety of laboratory personnel.

Aspect	Precautionary Measure
Personal Protective Equipment	Wear protective gloves, clothing, and eye/face protection.
Ventilation	Use in a well-ventilated area or under a fume hood.
Hygiene	Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.
Storage Conditions	Store in a tightly closed container in a dry and well-ventilated place.

Accidental Release Measures

In the event of a spill, follow these procedures to minimize exposure and environmental contamination.

Step	Action
Personal Precautions	Ensure adequate ventilation. Avoid dust formation. Avoid breathing vapors, mist, or gas.
Environmental Precautions	Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
Containment and Cleaning	Pick up and arrange for disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

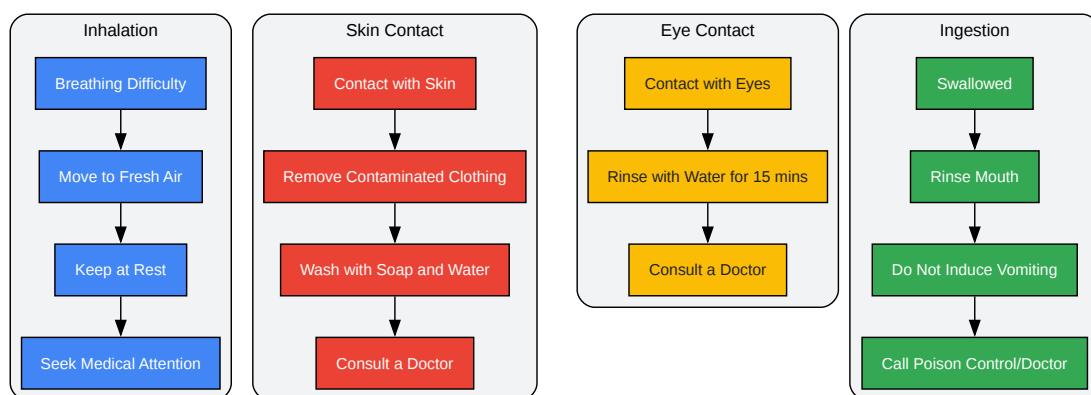
Disposal Considerations

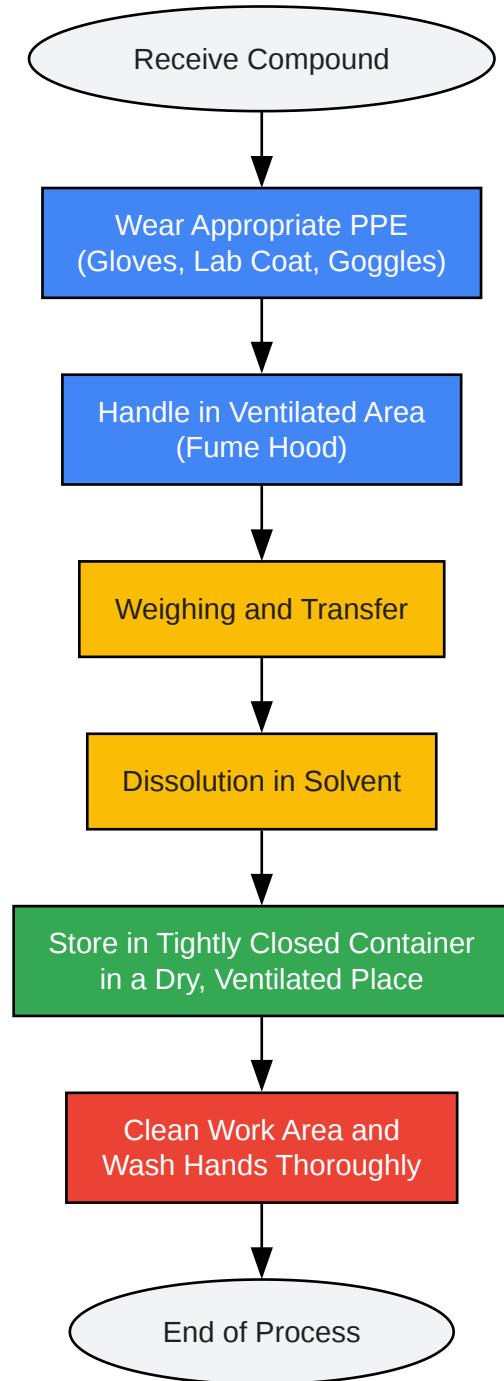
Dispose of **(Z)-Roxithromycin-d7** and its packaging in accordance with local, state, and federal regulations. Do not dispose of it with household garbage or allow it to reach the sewage system.^[2]

Visualized Workflows

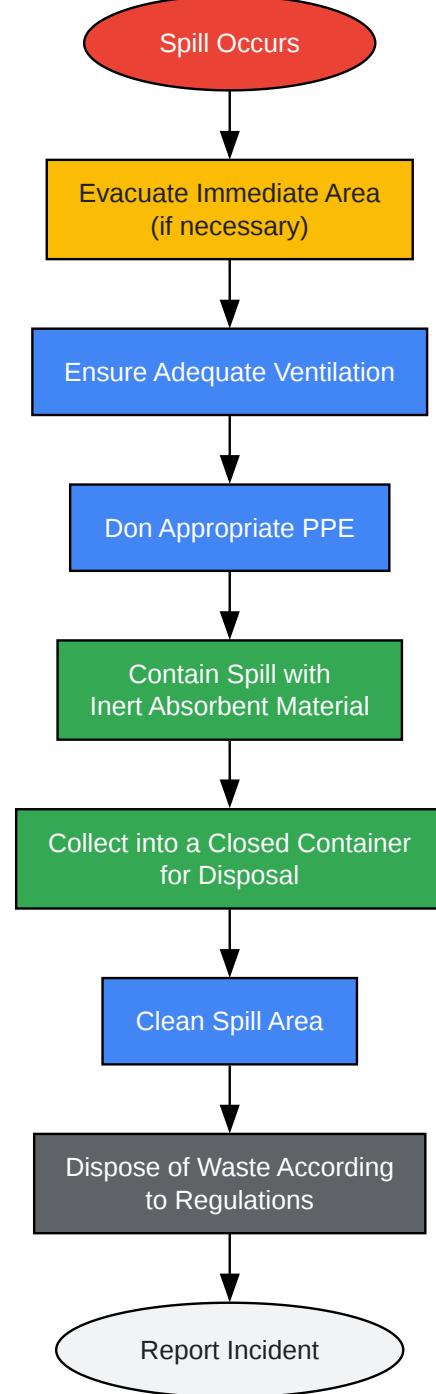
The following diagrams illustrate key safety and handling workflows.

First-Aid Protocol for (Z)-Roxithromycin-d7 Exposure



Safe Handling and Storage Workflow

Accidental Spill Response Protocol

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References

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